

6-Aminocoumarin Hydrochloride: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 6-Aminocoumarin hydrochloride

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This technical guide provides an in-depth overview of **6-Aminocoumarin hydrochloride**, a versatile heterocyclic compound with significant applications in biomedical research and drug development. This document is intended for researchers, scientists, and professionals in the field, offering detailed information on its chemical properties, experimental protocols for its synthesis and application, and a visualization of a key experimental workflow.

Core Molecular Data

6-Aminocoumarin hydrochloride is a coumarin derivative valued for its fluorescent properties and as a synthetic intermediate. The fundamental molecular and physical data are summarized below.

Property	Value	Citation(s)
Molecular Formula	C ₉ H ₈ ClNO ₂	[1][2][3][4]
Molecular Weight	197.62 g/mol	[1][2][3][4]
CAS Number	63989-79-7	[2][3][5]
Appearance	Solid	[4]
IUPAC Name	6-aminochromen-2-one;hydrochloride	[1]

Experimental Protocols

Detailed methodologies for the synthesis and application of 6-Aminocoumarin and its derivatives are crucial for reproducible research. The following sections provide established protocols.

Synthesis of 6-Aminocoumarin

The synthesis of 6-Aminocoumarin is typically achieved through the reduction of 6-nitrocoumarin.^[1] A common and effective method involves the use of iron powder in the presence of an acid.

Materials:

- 6-Nitrocoumarin
- Iron powder (Fe)
- Ethanol
- Water
- Concentrated Hydrochloric Acid (HCl)
- Heating mantle with reflux condenser
- Filtration apparatus
- Thin-Layer Chromatography (TLC) supplies for reaction monitoring

Procedure:

- Suspend 6-nitrocoumarin in a mixture of ethanol and water in a round-bottom flask.^[1]
- Add iron powder to the suspension.^[1]
- Heat the mixture to reflux.^[1]
- Once refluxing, add concentrated hydrochloric acid dropwise.^[1]

- Continue refluxing for several hours, monitoring the reaction's completion by TLC.[1]
- Upon completion, hot filter the reaction mixture to remove the iron sludge.[1]
- The filtrate, containing **6-Aminocoumarin hydrochloride**, can be further purified by recrystallization if necessary.

Application in Metal Ion Detection: Synthesis of a 6-Aminocoumarin-Derived Schiff Base

6-Aminocoumarin serves as a precursor for the synthesis of Schiff bases, which can act as fluorescent probes for the detection of metal ions such as Fe^{3+} and Cu^{2+} . [2]

Materials:

- 6-Aminocoumarin
- Substituted salicylaldehyde
- Anhydrous methanol
- Glacial acetic acid
- Round-bottom flask with magnetic stirrer and reflux condenser

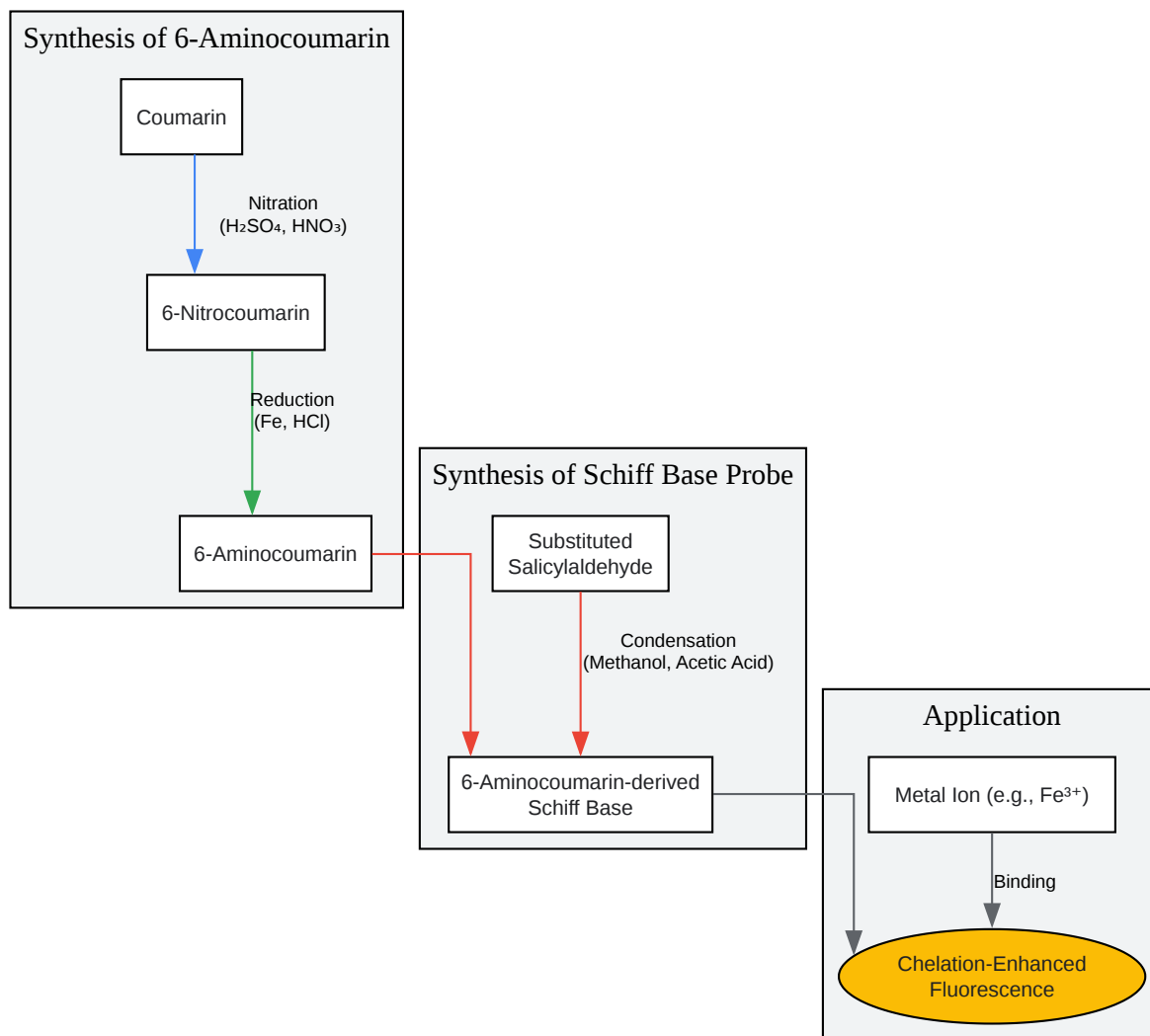
Procedure:

- In a round-bottom flask, dissolve 1 equivalent of 6-aminocoumarin in a minimal amount of hot anhydrous methanol.[2]
- In a separate flask, dissolve 1 equivalent of the desired substituted salicylaldehyde in anhydrous methanol.[2]
- Add the salicylaldehyde solution dropwise to the 6-aminocoumarin solution with continuous stirring.[2]
- Add a catalytic amount (2-3 drops) of glacial acetic acid to the reaction mixture.[2]

- Reflux the mixture for 4-6 hours.[\[2\]](#)
- Monitor the progress of the reaction using Thin-Layer Chromatography (TLC).[\[2\]](#)
- Upon completion, the resulting Schiff base can be isolated and purified for use in metal ion detection assays.

Experimental Workflow Visualization

The following diagram illustrates the synthetic pathway from a coumarin precursor to a 6-aminocoumarin-derived Schiff base, a workflow relevant for developing fluorescent probes.



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Synthetic workflow for a 6-aminocoumarin-based fluorescent probe.

This guide provides foundational information for the use of **6-Aminocoumarin hydrochloride** in research. The inherent versatility of the coumarin scaffold continues to make it a valuable component in the development of novel therapeutic agents and diagnostic tools.^[1]

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References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. researchgate.net [researchgate.net]
- 4. benchchem.com [benchchem.com]
- 5. 6-Aminocoumarin hydrochloride, 97% | Fisher Scientific [fishersci.ca]
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